

"N-(4-Chloro-2-methylphenyl)acetamide" physical properties

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Compound of Interest

Compound Name: *N*-(4-Chloro-2-methylphenyl)acetamide

CAS No.: 5202-86-8

Cat. No.: B1266253

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An In-Depth Technical Guide to the Physical Properties of **N-(4-Chloro-2-methylphenyl)acetamide**

Abstract

N-(4-Chloro-2-methylphenyl)acetamide, a substituted aromatic amide, serves as a crucial intermediate and building block in various fields of chemical synthesis, including agrochemicals and pharmaceuticals. A thorough understanding of its physical properties is paramount for its effective handling, reaction optimization, process scale-up, and quality control. This technical guide provides a comprehensive overview of the core physical properties of **N-(4-Chloro-2-methylphenyl)acetamide** (CAS No. 5202-86-8), synthesizing available data with expert-driven methodologies for their experimental determination. We present key data on its thermophysical characteristics, solubility profile, and spectroscopic signature. Furthermore, this document outlines detailed, self-validating protocols for researchers to accurately characterize the compound, ensuring scientific integrity and reproducibility.

Compound Identification and Molecular Structure

The structural attributes of **N-(4-Chloro-2-methylphenyl)acetamide** are fundamental to its physical and chemical behavior. The molecule consists of an acetamide group linked to a 2-methyl-4-chlorophenyl ring. The presence of the polar amide group, the hydrophobic aromatic ring, and the electronegative chlorine atom creates a molecule with distinct regions of varying polarity, which directly influences its melting point, boiling point, and solubility.

Table 1: Compound Identification | Identifier | Value | | :--- | :--- | | IUPAC Name | **N-(4-chloro-2-methylphenyl)acetamide**[\[1\]](#) | | CAS Number | 5202-86-8[\[1\]](#)[\[2\]](#) | | Molecular Formula | C₉H₁₀ClNO[\[1\]](#) | | Molecular Weight | 183.64 g/mol [\[1\]](#)[\[3\]](#) | | InChI Key | WMHHXYOPEQARIN-UHFFFAOYSA-N[\[1\]](#) | | Canonical SMILES | CC1=CC(=C(C=C1)NC(=O)C)Cl | | Molecular Structure |

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Core Thermophysical Properties

The thermophysical properties define the state and behavior of the compound under different temperature and pressure conditions. These values are critical for purification, storage, and reaction engineering.

Table 2: Summary of Physical Properties

Property	Value	Comments
Physical State	Solid at 25 °C, 1 atm [1]	
Melting Point	139-140 °C [1] [3]	Experimental Value
Boiling Point	375.18 °C [1]	Normal boiling point; Calculated Value

| Density | Data not available | See discussion below |

Melting Point

The melting point is a critical indicator of purity. For **N-(4-Chloro-2-methylphenyl)acetamide**, the reported melting point is consistently in the range of 139-140 °C[\[1\]](#)[\[3\]](#). A sharp melting range observed during experimental determination typically signifies high purity.

Causality Behind Experimental Choice: Differential Scanning Calorimetry (DSC) is the gold-standard technique for melting point determination. Unlike traditional melting point apparatus, DSC not only provides a precise melting onset and peak but also quantifies the enthalpy of fusion. A broad melting peak in a DSC thermogram can indicate the presence of impurities, which depress and broaden the melting range, thus providing a self-validating check on material purity.

Boiling Point

The calculated normal boiling point is 375.18 °C[1]. It is crucial to recognize this as a theoretical value. Experimental determination via distillation at atmospheric pressure is often impractical for complex organic molecules like this, as they may decompose at such high temperatures. Vacuum distillation is a viable alternative to purify the compound at lower temperatures, but a boiling point under vacuum would need to be extrapolated to atmospheric pressure using a nomograph, introducing potential error.

Density

As of this guide's publication, experimentally determined density values for **N-(4-Chloro-2-methylphenyl)acetamide** are not readily available in the literature. While rough estimates for related isomers exist, they should not be used for precise calculations.[4][5] Experimental determination is necessary for applications requiring accurate density data, such as reaction modeling or formulation development.

Solubility Profile

The solubility of a compound is a key parameter in drug development, reaction solvent selection, and purification processes like crystallization. The structure of **N-(4-Chloro-2-methylphenyl)acetamide** suggests it has limited solubility in water due to the hydrophobic nature of the chloro-methylphenyl group, but good solubility in common organic solvents.[6]

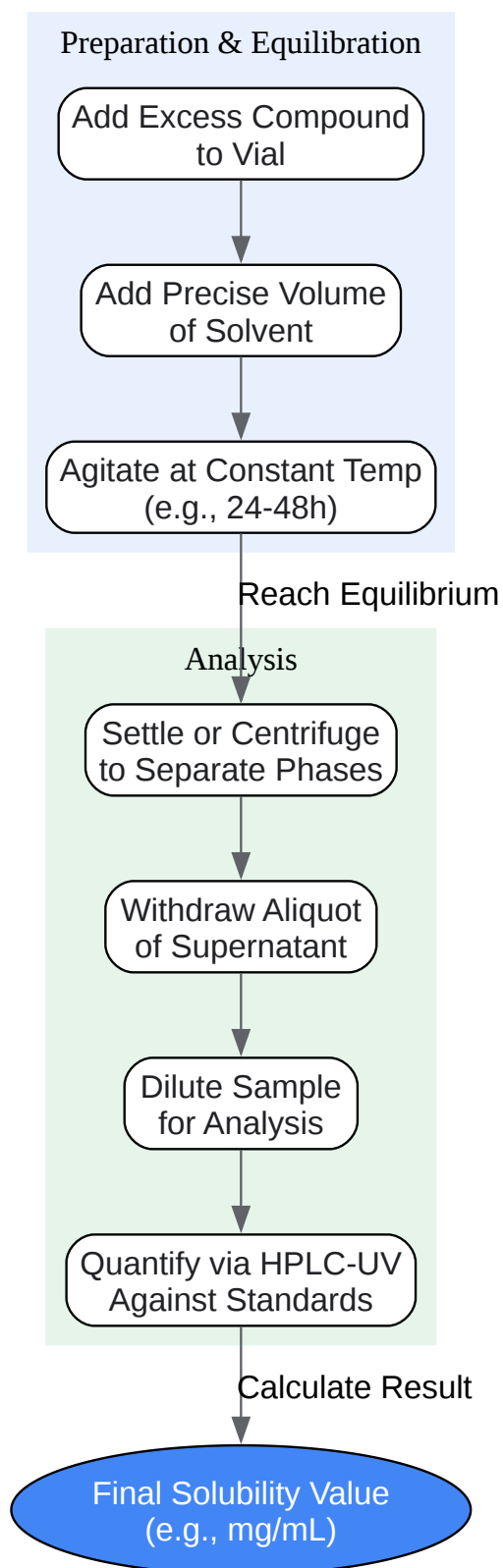
Protocol for Experimental Solubility Determination (Shake-Flask Method)

This protocol describes a reliable, self-validating method to determine the solubility of **N-(4-Chloro-2-methylphenyl)acetamide** in various solvents. The principle relies on allowing a

suspension of the compound to reach equilibrium in a solvent, followed by quantification of the dissolved solute in the supernatant.

Step-by-Step Methodology:

- **Preparation:** Add an excess amount of **N-(4-Chloro-2-methylphenyl)acetamide** to several sealed vials, ensuring a visible amount of undissolved solid.
- **Solvent Addition:** Add a precise volume (e.g., 5.0 mL) of the desired solvent (e.g., water, ethanol, acetone, dimethyl sulfoxide) to each vial.
- **Equilibration:** Place the vials in a shaker bath set to a constant temperature (e.g., 25 °C). Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The system's stability is validated by taking measurements at multiple time points (e.g., 24h and 48h); consistent results confirm equilibrium.
- **Phase Separation:** Allow the vials to stand undisturbed at the same temperature for at least 2 hours to let the excess solid settle. Alternatively, centrifuge the vials to pellet the solid.
- **Sampling:** Carefully withdraw a precise aliquot of the clear supernatant.
- **Dilution:** Dilute the aliquot with a suitable solvent to a concentration that falls within the linear range of the chosen analytical method.
- **Quantification:** Analyze the concentration of the diluted sample using a validated analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection, against a calibration curve prepared with known standards.
- **Calculation:** Calculate the original concentration in the supernatant to determine the solubility, typically expressed in mg/mL or mol/L.



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Caption: Workflow for experimental solubility determination.

Spectroscopic Characterization

Spectroscopic analysis is indispensable for confirming the molecular structure and identity of a compound. The following sections describe the expected spectral features for **N-(4-Chloro-2-methylphenyl)acetamide**.

Proton Nuclear Magnetic Resonance (^1H NMR)

- **Aromatic Protons (Ar-H):** Three protons on the phenyl ring are expected to appear in the range of δ 7.0-8.0 ppm. Due to their substitution pattern, they will likely show complex splitting patterns (doublets and doublet of doublets).
- **Amide Proton (N-H):** A broad singlet is expected, typically in the range of δ 7.5-9.5 ppm, depending on the solvent and concentration.
- **Methyl Protons (Ar-CH₃):** A singlet corresponding to the three protons of the methyl group on the aromatic ring, expected around δ 2.2-2.4 ppm.
- **Acetyl Protons (-COCH₃):** A sharp singlet for the three protons of the acetyl group, expected around δ 2.0-2.2 ppm.

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR)

- **Carbonyl Carbon (C=O):** A peak in the downfield region, typically δ 168-172 ppm.
- **Aromatic Carbons (Ar-C):** Six distinct peaks are expected between δ 110-145 ppm. The carbons attached to the nitrogen, chlorine, and methyl groups will have characteristic shifts.
- **Methyl Carbons (-CH₃):** Two peaks in the upfield region, typically δ 15-25 ppm.

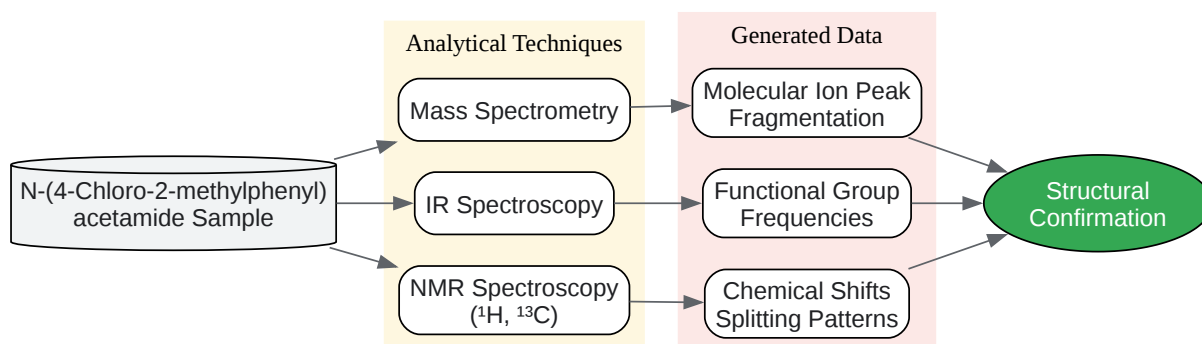
Infrared (IR) Spectroscopy

- **N-H Stretch:** A moderate to sharp absorption band around 3250-3300 cm^{-1} .
- **Aromatic C-H Stretch:** Peaks just above 3000 cm^{-1} .
- **Aliphatic C-H Stretch:** Peaks just below 3000 cm^{-1} .
- **C=O Stretch (Amide I band):** A strong, sharp absorption band around 1660-1680 cm^{-1} .

- N-H Bend (Amide II band): A peak around 1530-1550 cm^{-1} .
- Aromatic C=C Stretch: Medium intensity peaks in the 1450-1600 cm^{-1} region.
- C-Cl Stretch: A peak in the fingerprint region, typically 700-800 cm^{-1} .

Mass Spectrometry (MS)

In electron ionization (EI) mass spectrometry, the molecular ion peak $[M]^+$ would be expected at m/z 183. An isotopic peak $[M+2]^+$ at m/z 185 with approximately one-third the intensity of the $[M]^+$ peak would be characteristic, confirming the presence of a single chlorine atom. Common fragmentation patterns would likely involve the loss of the acetyl group or cleavage of the amide bond.



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Caption: Workflow for spectroscopic identity confirmation.

Material Handling and Safety

Proper handling of **N-(4-Chloro-2-methylphenyl)acetamide** is essential to ensure laboratory safety. According to the Safety Data Sheet (SDS), the compound is classified as hazardous.[2]

- Hazards: Causes skin irritation and serious eye irritation. May cause respiratory irritation.[2]

- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[\[2\]](#)
- Handling: Use only in a well-ventilated area, preferably within a chemical fume hood. Avoid breathing dust. Wash hands thoroughly after handling.[\[2\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)

Synthesis and Purity Considerations

N-(4-Chloro-2-methylphenyl)acetamide is typically synthesized via the acylation of 4-chloro-2-methylaniline with an acetylating agent like acetic anhydride or acetyl chloride.

Expert Insight: The purity of the final product is highly dependent on the purity of the starting aniline and the removal of reaction byproducts. Potential impurities could include unreacted starting material or di-acetylated products. The presence of these impurities can significantly impact the measured physical properties, particularly the melting point (causing depression and broadening). Therefore, purification, commonly by recrystallization, is a critical step, and the physical properties themselves serve as a benchmark for purity assessment.

Conclusion

This technical guide has detailed the essential physical properties of **N-(4-Chloro-2-methylphenyl)acetamide**, providing both established data and robust methodologies for their verification. The compound is a solid with a melting point of 139-140 °C and a high calculated boiling point. While quantitative solubility and density data are sparse, this guide provides the experimental framework necessary for their determination. The expected spectroscopic fingerprints from NMR, IR, and MS analyses serve as a reliable basis for structural confirmation. By integrating established data with detailed experimental protocols, this guide equips researchers and drug development professionals with the necessary knowledge for the confident use and characterization of this important chemical intermediate.

References

- Chemcasts. (n.d.). Thermophysical Properties of **n-(4-Chloro-2-methylphenyl)acetamide**. Retrieved from [\[Link\]](#)

- PubChem. (n.d.). N-(4-Chlorophenyl)acetamide. Retrieved from [\[Link\]](#)
- SIELC Technologies. (2018, February 16). Benzenamine, 2-methoxy-5-methyl-4-[(4-nitrophenyl)azo]-. Retrieved from [\[Link\]](#)
- LookChem. (n.d.). 5-methyl-4-[(4-nitrophenyl)azo]-o-anisidine. Retrieved from [\[Link\]](#)
- Autech Industry Co.,Ltd. (n.d.). 5-methyl-4-[(4-nitrophenyl)azo]-o-anisidine. Retrieved from [\[Link\]](#)
- EPA NEPID. (n.d.). Toxic Substances Control Act Chemical Substances Inventory Cumulative Supplement II. Retrieved from [\[Link\]](#)
- ChemSynthesis. (n.d.). N-(4-chlorophenyl)acetamide. Retrieved from [\[Link\]](#)
- World Dye Variety. (2012, February 24). Disperse Red 31. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-Chloro-N-(4-methylphenyl)acetamide. Retrieved from [\[Link\]](#)
- Cheméo. (n.d.). Chemical Properties of N-Acetyl-N-(2-chloro-4-methylphenyl)acetamide. Retrieved from [\[Link\]](#)
- NIST WebBook. (n.d.). Acetamide, 2-chloro-N-(4-methylphenyl)-. Retrieved from [\[Link\]](#)
- Stenutz. (n.d.). **N-(4-chloro-2-methylphenyl)acetamide**. Retrieved from [\[Link\]](#)
- Chemsrvc. (n.d.). Acetamide,2-chloro-N-(2-methylphenyl)-. Retrieved from [\[Link\]](#)
- Solubility of Things. (n.d.). 2-chloro-N-(4-ethoxyphenyl)acetamide. Retrieved from [\[Link\]](#)
- ResearchGate. (2022, May). Scheme 4. Synthesis of N-substituted chloroacetamides. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). US4379793A - Process for synthesis of esters of N-(4'-hydroxyphenyl)acetamide....
- NIST WebBook. (n.d.). Acetamide, N-(2-iodo-4-methylphenyl)-2,2,2-trichloro-. Retrieved from [\[Link\]](#)

- ERIC. (2023, September 11). Spectroscopy Data for Undergraduate Teaching. Retrieved from [\[Link\]](#)
- YouTube. (2019, October 15). Solving Another Unknown Using NMR, IR and MS Spectroscopy - Example 3. Retrieved from [\[Link\]](#)
- Organic Chemistry Data. (n.d.). NMR Spectroscopy :: ¹H NMR Chemical Shifts. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Figure 1. (A) Synthesis of the 2-chloro-N-(4-methoxyphenyl)acetamide.... Retrieved from [\[Link\]](#)

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Sources

- 1. chem-casts.com [chem-casts.com]
- 2. fishersci.com [fishersci.com]
- 3. N-(4-chloro-2-methylphenyl)acetamide [stenutz.eu]
- 4. 2-CHLORO-N-(4-METHYLPHENYL)ACETAMIDE CAS#: 16634-82-5 [chemicalbook.com]
- 5. 16634-82-5 CAS MSDS (2-CHLORO-N-(4-METHYLPHENYL)ACETAMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. solubilityofthings.com [solubilityofthings.com]
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